

In-depth Technical Guide: The Therapeutic Potential of 2''-O-Coumaroyljuglanin

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Compound of Interest

Compound Name: 2''-O-Coumaroyljuglanin

Cat. No.: B111799

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

2''-O-Coumaroyljuglanin, a flavonoid glycoside, presents a compelling case for further investigation into its therapeutic potential. As a member of the flavonoid and coumarin classes of natural compounds, it is positioned at the intersection of well-documented antioxidant, anti-inflammatory, and anticancer activities. This document provides a comprehensive overview of the current, albeit limited, understanding of **2''-O-Coumaroyljuglanin**, including its chemical properties and putative biological activities. While specific experimental data on this compound remains scarce, this guide synthesizes available information and extrapolates potential mechanisms and therapeutic avenues based on related compounds, offering a foundational resource for researchers and drug development professionals.

Introduction

2''-O-Coumaroyljuglanin is a natural product identified as a flavone glycoside.^[1] It is also known by its synonym, Kaempferol 3-O-[2''-(E)-p-coumaroyl]-alpha-L-arabinofuranoside.^[1] This compound has been isolated from plant sources such as the herbs of *Abies delavayi* and has been noted for its antioxidant activity. The structural combination of a kaempferol glycoside with a coumaroyl group suggests a potential for multifaceted biological effects, drawing from the known properties of both flavonoids and coumarins. Flavonoids are widely recognized for their health benefits, including roles in mitigating cancer, cardiovascular diseases, and inflammation, largely attributed to their antioxidant properties and modulation of cellular

signaling pathways. Similarly, coumarins exhibit a broad spectrum of pharmacological activities, including anti-inflammatory, anticoagulant, and neuroprotective effects.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **2''-O-Coumaroyljuglanin** is fundamental for its development as a therapeutic agent.

Property	Value	Reference
Synonyms	Kaempferol 3-O-[2''-(E)-p-coumaroyl]-alpha-L-arabinofuranoside	[1]
Molecular Formula	C ₂₉ H ₂₄ O ₁₂	[1]
Molecular Weight	564.5 g/mol	[1]
Appearance	Yellow powder	[1]
Purity	97%	[1]
Density	1.7±0.0 g/cm ³	[1]
Boiling Point	903.5±0.0 °C at 760 mmHg	[1]

Potential Therapeutic Uses and Mechanism of Action

While direct experimental evidence for the therapeutic applications of **2''-O-Coumaroyljuglanin** is not extensively documented, its structural components suggest several promising areas of investigation.

Antioxidant Activity

The presence of phenolic hydroxyl groups in the kaempferol and coumaric acid moieties strongly suggests that **2''-O-Coumaroyljuglanin** possesses significant antioxidant potential. Antioxidants are crucial in combating oxidative stress, a key factor in the pathogenesis of numerous chronic diseases, including cancer and cardiovascular disease. The mechanism

would likely involve the donation of a hydrogen atom or an electron to neutralize free radicals, thereby preventing cellular damage.

Anti-inflammatory Effects

Flavonoids and coumarins are known to exert anti-inflammatory effects through various mechanisms. These include the inhibition of pro-inflammatory enzymes such as cyclooxygenases (COX) and lipoxygenases (LOX), and the modulation of inflammatory signaling pathways like the nuclear factor-kappa B (NF-κB) and mitogen-activated protein kinase (MAPK) pathways. It is plausible that **2''-O-Coumaroyljuglanin** shares these properties.

Anticancer Potential

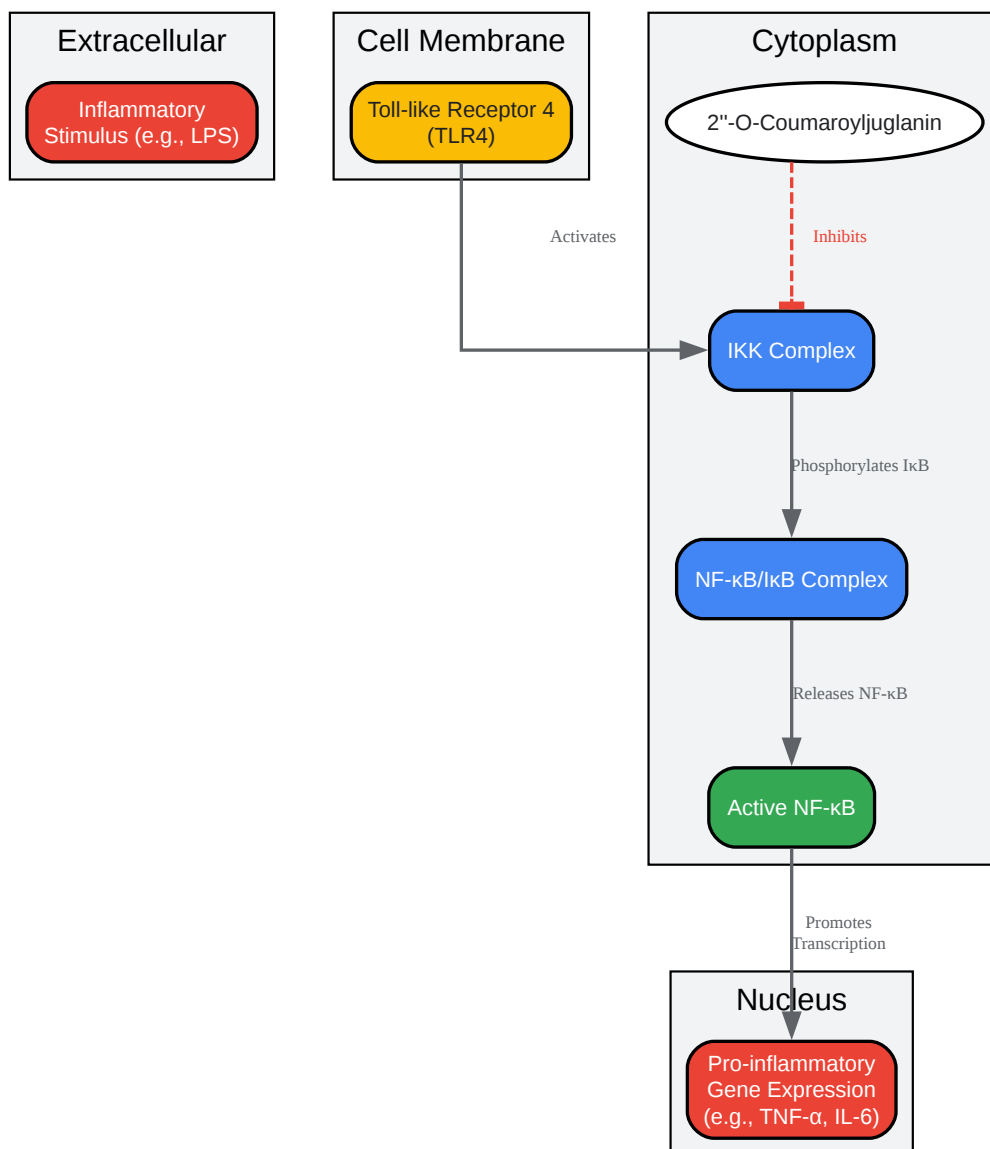
The anticancer activities of kaempferol and its glycosides are well-documented and involve mechanisms such as induction of apoptosis, cell cycle arrest, and inhibition of angiogenesis and metastasis. Coumarins have also been shown to modulate signaling pathways critical for cancer cell survival and proliferation, such as the PI3K/Akt/mTOR pathway. The combined structure of **2''-O-Coumaroyljuglanin** could therefore offer a synergistic anticancer effect.

Putative Signaling Pathway Involvement

Based on the activities of related flavonoids and coumarins, **2''-O-Coumaroyljuglanin** may modulate key cellular signaling pathways. One potential target is the Notch signaling pathway, which is involved in cell proliferation, differentiation, and apoptosis, and its dysregulation is implicated in various diseases, including cancer.

Below is a hypothetical representation of how **2''-O-Coumaroyljuglanin** might influence a generic inflammatory signaling cascade leading to the inhibition of pro-inflammatory gene expression.

Hypothetical Anti-inflammatory Signaling Pathway of 2"-O-Coumaroyljuglanin

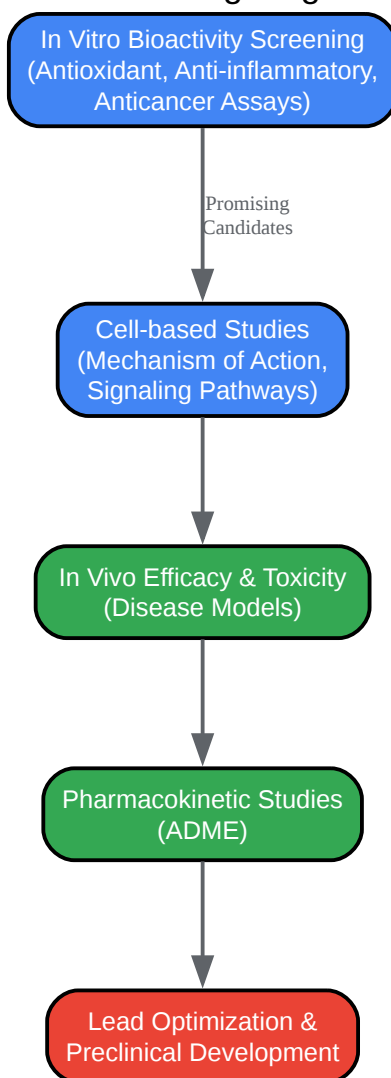
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Caption: Hypothetical inhibition of the NF-κB signaling pathway by 2''-O-Coumaroyljuglanin.

Experimental Protocols for Future Research

To substantiate the therapeutic potential of **2"-O-Coumaroyljuglanin**, a series of well-defined experiments are necessary. The following outlines a potential experimental workflow.

Experimental Workflow for Investigating 2"-O-Coumaroyljuglanin



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References

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